Technical Support Center: Potassium Clavulanate & Cellulose Dissolution Optimization

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Compound of Interest		
Compound Name:	*Potassium clavulanate cellulose*	
Cat. No.:	*B1191606*	*Get Quote*

Current Status: Online Operator: Senior Application Scientist (Solid Dose Division) Ticket Topic: Improving Dissolution Rates of Compacted Potassium Clavulanate/MCC Matrices

Welcome to the Technical Support Hub

You are likely here because your Potassium Clavulanate (Clav K) formulation is failing stage 1 dissolution (Q < 80% at 30 min) or exhibiting significant degradation during stability testing.

Clav K is a "problem child" API: it is extremely hygroscopic, hydrolytically unstable, and brittle. When compacted with Microcrystalline Cellulose (MCC), you face a paradox: High compaction pressure protects the API from moisture (low porosity) but kills dissolution (poor water penetration).

This guide is structured to troubleshoot your specific failure modes.

Module 1: Formulation Diagnostics

"My tablet hardness is acceptable, but it won't release the drug."

Root Cause Analysis

If your tablet disintegrates but the API doesn't dissolve, or if the tablet remains intact, you likely have a Hydrophobicity Block or a Porosity Collapse.

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Q1: Which grade of MCC are you using?

- Incorrect: Avicel PH-101 or PH-102 (Standard grades). These contain ~5% moisture, which initiates Clav K hydrolysis. The degradation products can polymerize or alter the matrix, retarding release.
- Correct:Low Moisture MCC (e.g., Avicel PH-112) or Silicified MCC (SMCC, e.g., Prosolv SMCC 50/90).
  - Why: PH-112 has < 1.5% LOD (Loss on Drying). SMCC improves flow and compactibility, allowing you to use lower compression force to achieve the same hardness, preserving porosity for dissolution [1].

Q2: Are you using a "wicking" or "swelling" disintegrant?

- The Issue: Clav K is highly soluble. If you use a gelling disintegrant (like some grades of Sodium Starch Glycolate) in a tight matrix, it can form a viscous barrier before the water penetrates deep enough to dissolve the Clav K.
- The Fix: Switch to Crospovidone (e.g., Polyplasdone XL-10).[1]
  - Mechanism:[2][3][4] Crospovidone acts via wicking (capillary action) and strain recovery, not just swelling. It pulls water into the tablet core without creating a gel block [2].

Q3: Is your lubricant blending time optimized?

- The Trap: MCC is extremely sensitive to Magnesium Stearate (MgSt). Over-blending (> 3 mins) coats the cellulose fibers in a hydrophobic wax layer, preventing water from wetting the excipient.
- Protocol: Perform a Lubricant Sensitivity Profile.
  - Blend intragranular components.[5]
  - Add MgSt.[5][6]
  - Sample at 2, 5, and 10 minutes.

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- Compress and test dissolution.[2][3]
- Target: Use < 0.5% MgSt and blend for max 2-3 minutes.

Module 2: Process Engineering (Compaction Physics)

"I am using Dry Granulation (Roll Compaction), but dissolution is variable."

The Science of Solid Fraction (

) In dry granulation, you compact twice: once to make the ribbon (slug), and once to make the tablet. If the Solid Fraction of the ribbon is too high, the granules become "rocks" that never break down in the tablet.

Troubleshooting Workflow

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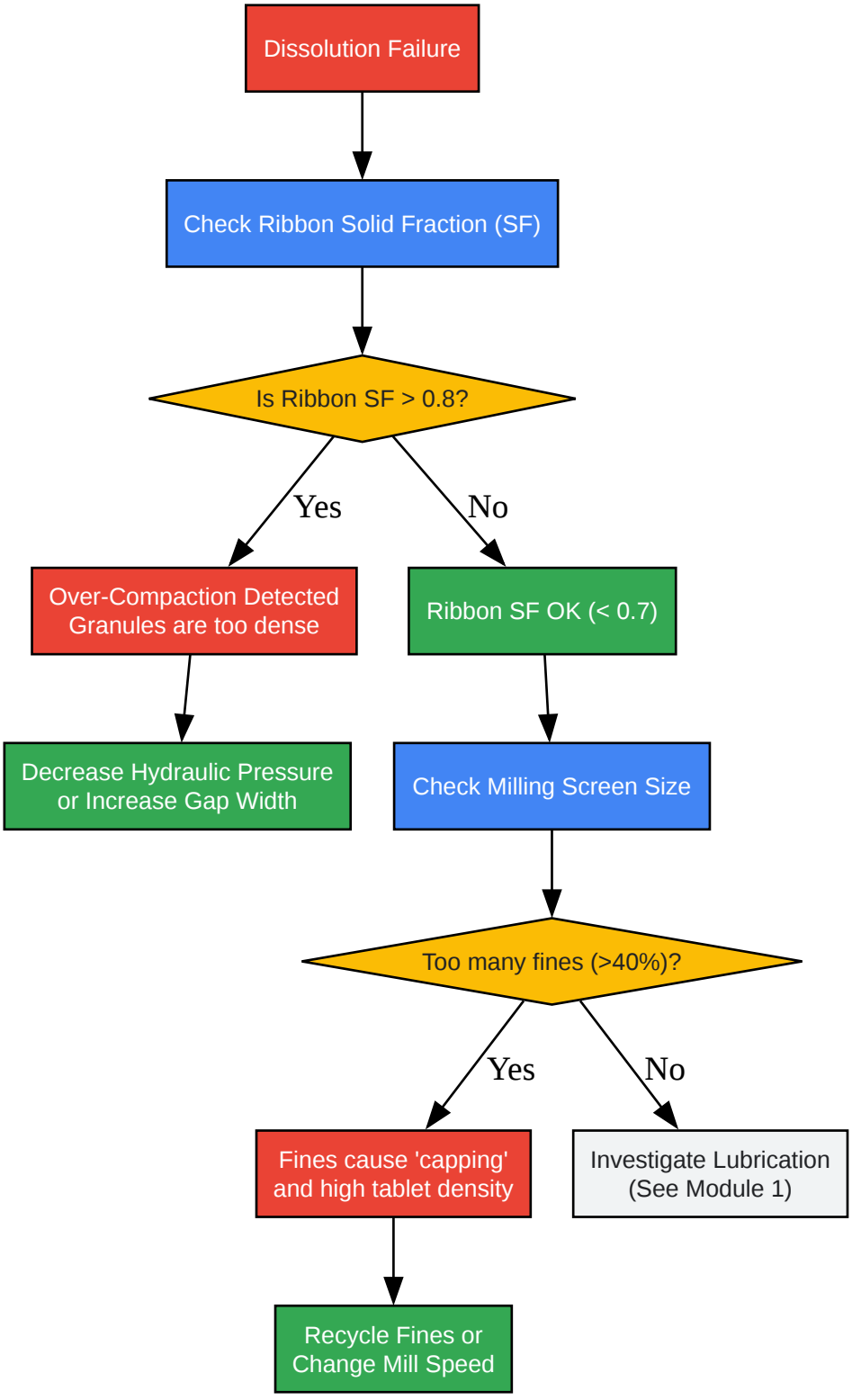

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Figure 1: Decision tree for diagnosing dry granulation compaction issues affecting dissolution.

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Key Parameter: Ribbon Solid Fraction Calculate the Solid Fraction of your ribbon using the envelope density method.

- Target: Keep ribbon

  between 0.6 and 0.7.

- Why: If

  , you have eliminated the internal porosity of the granule. No amount of disintegrant in the final tablet will break open that granule to release the Clav K [3].

Module 3: Environmental Control & Stability

"Dissolution is good at T=0, but drops significantly at T=3 Months."

This is the hallmark of Moisture-Induced Degradation. Clavulanate hydrolysis products are often sticky/gummy, creating an internal matrix that traps the drug.

The "Internal Desiccant" Strategy You cannot rely solely on packaging. You must engineer the tablet to scavenge moisture away from the API.

Excipient Class	Recommended Material	Function
Filler/Binder	Avicel PH-112 (Low Moisture)	Reduces initial water burden.
Glidant/Scavenger	Syloid 244 FP (Colloidal Silicon Dioxide)	High surface area porous silica acts as an internal desiccant, preferentially adsorbing moisture before it attacks the Clav K [4].
Packaging	Alu-Alu Blister + Desiccant	Essential, but often insufficient without internal formulation controls.

Critical Manufacturing Limit:

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- Relative Humidity (RH): Must be maintained < 20% (preferably < 15%) in the processing suite.
- Exposure Time: Limit "Open Pot" time to < 4 hours.

Module 4: Analytical Troubleshooting

"My dissolution data is highly variable (high %RSD)."

Q: Are you using the correct pH media? Clavulanic acid is unstable in acidic media (pH 1.2) and basic media (pH > 8).

- Standard: Water or pH 6.8 Phosphate Buffer.
- Warning: If using acid stage testing (for enteric claims), Clav K will degrade rapidly in the vessel unless protected. Ensure you are differentiating between "undissolved drug" and "degraded drug" in your HPLC calculation.

Q: Is your filter adsorbing the drug? Cellulose filters can sometimes bind Clav K.

- Validation: Perform a filter compatibility study. Compare centrifuged samples vs. filtered samples. If recovery < 98%, switch to PTFE or Nylon filters.

Summary of Recommendations

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Parameter	Standard Practice (Risky)	Optimized Practice (Recommended)
MCC Grade	Avicel PH-101/102	Avicel PH-112 or Prosolv SMCC 50
Disintegrant	Sodium Starch Glycolate	Crospovidone (Polyplasdone XL)
Lubricant	MgSt (Standard Blend)	MgSt (0.25-0.5%, < 3 min blend)
Granulation	Wet Granulation	Dry Granulation (Roll Compaction)
Ribbon Density	High (Hard Ribbons)	Medium (SF 0.6 - 0.7)
Moisture Scavenger	None	Syloid 244 FP (Intragranular)

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